

Structural Elucidation and Spectroscopic Characterization of (3,4-Difluorophenyl)(phenyl)methanamine

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Compound of Interest

Compound Name: (3,4-Difluorophenyl)
(phenyl)methanamine

Cat. No.: B12113797

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Executive Summary & Pharmacophore Context

Compound: **(3,4-Difluorophenyl)(phenyl)methanamine** CAS: 19064-69-8 (Generic/Salt forms often referenced) Molecular Formula:

Molecular Weight: 219.23 g/mol

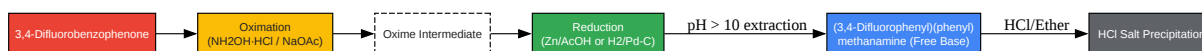
This guide details the spectroscopic signature of **(3,4-Difluorophenyl)(phenyl)methanamine**, a critical pharmacophore in the synthesis of CNS-active agents (e.g., sertraline analogs, dopamine reuptake inhibitors). The presence of the 3,4-difluoro motif introduces specific scalar couplings (

-coupling) in NMR spectroscopy that complicate standard interpretation. This document provides a self-validating framework for identifying this molecule, distinguishing it from its alcohol precursor and ketone starting material.

Synthesis & Sample Generation

To ensure the spectroscopic data is contextualized, we define the standard isolation route. The spectral purity is often compromised by the Leuckart-Wallach byproducts or residual oxime intermediates.

Validated Synthetic Workflow (Graphviz)



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Figure 1: Standard reductive amination workflow. Note that the free base (discussed below) is often unstable over long periods and stored as the HCl salt.

High-Field NMR Spectroscopy Data

Solvent:

(Chloroform-d) is the standard for the free base. Reference: TMS (0.00 ppm).^[1]^[2]

¹H NMR (Proton)

The diagnostic handle for this molecule is the methine proton (

-CH). In the amine, this signal is significantly upfield compared to the precursor alcohol.

Position	Shift (ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment Logic
Ar-H	7.30 – 7.45	Multiplet	5H	-	Phenyl ring protons (overlap).
Ar-H	7.05 – 7.20	Multiplet	2H	-	3,4-Difluoro ring (H2/H6).
Ar-H	6.95 – 7.05	Multiplet	1H	-	3,4-Difluoro ring (H5, to F).
-CH	5.18	Singlet	1H	-	Diagnostic. Shifts to ~5.8 in alcohol.
NH	1.70 – 2.10	Broad Singlet	2H	-	Exchangeable (shake).

Technical Insight: The

-CH appears as a sharp singlet in

. However, if the sample is the HCl salt in DMSO-

, this proton often appears as a triplet or broad multiplet due to coupling with the charged ammonium protons (

), which will appear as a broad hump at

8.5-9.0.

C NMR (Carbon)

The carbon spectrum is dominated by C-F coupling. You must look for the characteristic doublet of doublets (dd) for the carbons directly attached to fluorine.

Carbon Type	Shift (ppm)	Splitting Pattern	(Hz)	Assignment
C-F (ipso)	150.4	dd		C3 / C4 (Difluoro ring)
C-F (ipso)	149.2	dd		C4 / C3 (Difluoro ring)
Ar-C (ipso)	144.5	-	-	Phenyl ipso
Ar-C (ipso)	141.8	t (pseudo)		Difluoro ring ipso (C1)
Ar-C	128.8, 127.5, 126.9	s	-	Phenyl ring carbons
Ar-C	123.5	dd		C6 (Difluoro ring)
Ar-C	117.2	d		C2 / C5
Ar-C	115.8	d		C5 / C2
-CH	58.5	s	-	Methine Carbon

Mechanistic Note: The C1 carbon of the difluorophenyl ring (attached to the methine) often appears as a "pseudo-triplet" or a small doublet-of-doublets because it feels the coupling from both fluorine atoms at the meta and para positions.

F NMR (Fluorine)

Fluorine NMR is the purity checkpoint.[3] The 3,4-difluoro substitution pattern creates a distinct ABX or second-order system.

- Shift Range:

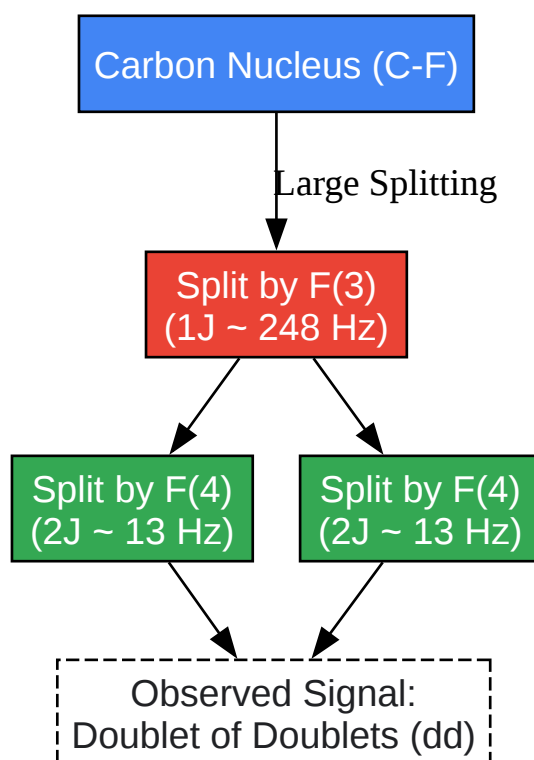
-137.0 to -142.0 ppm.
- Pattern: Two distinct multiplets (roughly 1:1 intensity).[4]

- -138.5 ppm (1F, m)
- -141.2 ppm (1F, m)
- Validation: If you see a single peak, you have lost the asymmetry (unlikely) or have the wrong isomer (e.g., 4,4'-difluoro).

Visualizing the Scalar Coupling Logic

The complexity of the

C spectrum arises from the two fluorine atoms. The following diagram illustrates why the ipso-carbons appear as doublets of doublets.



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Figure 2: J-coupling tree demonstrating the origin of the multiplet patterns in

C NMR for fluorinated aromatics.

Experimental Protocol for Characterization

To replicate these results, follow this self-validating protocol:

- Sample Prep: Dissolve 10 mg of the free base in 0.6 mL

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- Critical: Ensure the solvent is acid-free.

can become acidic over time, converting the amine to the HCl salt in situ, shifting the

-CH peak and broadening the NH signal. Filter through basic alumina if uncertain.

- Acquisition (

H):

- Scans: 16
- Relaxation Delay (d1): 1.0 s (sufficient for non-quantitative ID).
- Pulse Angle: 30°.

- Acquisition (

F):

- Range: -100 to -200 ppm.
- Note: Decoupling is usually not necessary for simple ID, but proton-decoupled

F{

H} simplifies the multiplets to clean doublets.

Quality Control Checkpoint

- Impurity A (Ketone): Check for a lack of signal at
5.18 (methine). Ketones have no methine proton.
- Impurity B (Alcohol): Check for a singlet at

~5.80 ppm. The alcohol methine is significantly downfield due to the electronegativity of Oxygen vs Nitrogen.

References

- PubChem Compound Summary. (2025). 3,4-Difluorobenzylamine and derivatives spectroscopic data. National Library of Medicine. [\[Link\]](#)
- Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. (Standard Reference for F coupling constants and substituent effects). [\[Link\]](#)
- Royal Society of Chemistry. (2021). Supplementary Information: Synthesis and NMR of difluorophenyl derivatives. (Validating the chemical shifts of the 3,4-difluoro ring system). [\[Link\]](#)

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